

2-Chloro-4-hydrazinopyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-hydrazinopyrimidine

Cat. No.: B1339531

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An In-depth Technical Guide on 2-Chloro-4-hydrazinopyrimidine

This guide provides essential technical data on **2-Chloro-4-hydrazinopyrimidine**, a heterocyclic compound of interest to researchers and professionals in drug development and medicinal chemistry. Its distinct molecular structure, featuring a pyrimidine ring substituted with both a chlorine atom and a hydrazine group, makes it a versatile precursor in the synthesis of various biologically active molecules.

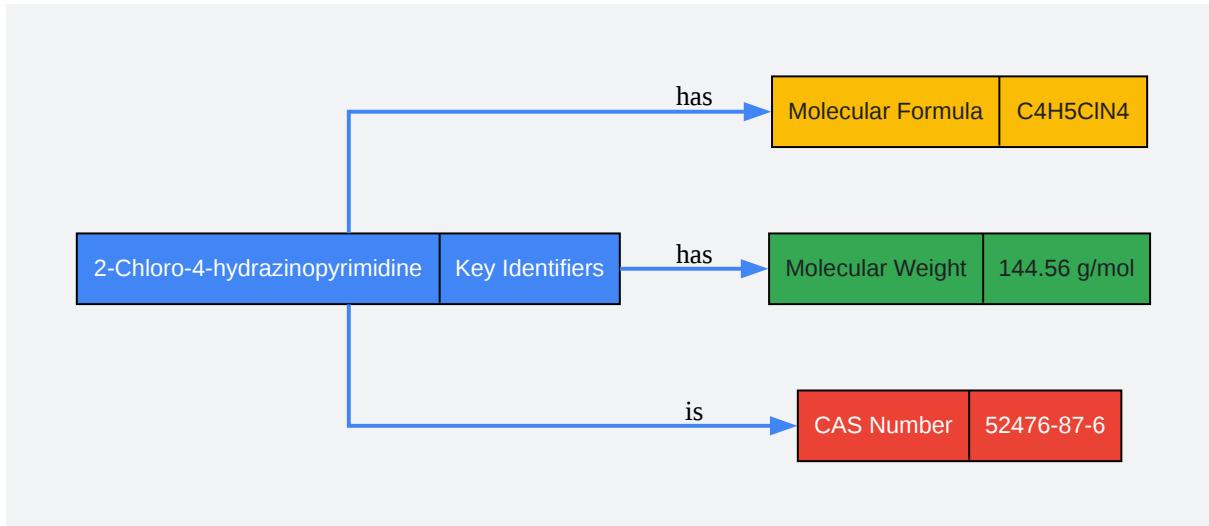
Molecular and Physical Properties

The fundamental molecular and physical characteristics of **2-Chloro-4-hydrazinopyrimidine** are summarized below. This data is critical for experimental design, synthesis, and characterization.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₄ H ₅ ClN ₄ [1] [2] [3] |
| Molecular Weight | 144.56 g/mol [1] [2] [3] |
| IUPAC Name | (2-chloropyrimidin-4-yl)hydrazine [1] |
| CAS Number | 52476-87-6 [1] [2] [3] |
| Melting Point | 175-176 °C [2] |
| Density | 1.53 g/cm ³ [2] |

Structural and Logical Relationships

The following diagram illustrates the relationship between the compound and its core identifiers.



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Core properties of **2-Chloro-4-hydrazinopyrimidine**.

Experimental Protocols

While this guide does not detail specific experimental protocols, the provided physical properties are fundamental for designing procedures such as:

- Recrystallization: The melting point of 175-176 °C is a key parameter for selecting an appropriate solvent system for purification.
- Reaction Stoichiometry: The molecular weight of 144.56 g/mol is essential for calculating molar equivalents in synthetic reactions.
- Analytical Characterization: Techniques such as Mass Spectrometry would be expected to show a molecular ion peak corresponding to the molecular weight, and Nuclear Magnetic

Resonance (NMR) spectroscopy would reveal proton and carbon environments consistent with the chemical structure.

Further research into this compound would involve detailed spectroscopic analysis and reactivity studies to fully explore its potential as a building block in medicinal chemistry.

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References

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